

In-Depth Technical Guide: NCGC00378430 IC50 Value and Mechanism of Action

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the inhibitor **NCGC00378430**, focusing on its half-maximal inhibitory concentration (IC50) value, the experimental protocols for its determination, and its mechanism of action within relevant signaling pathways.

Quantitative Data Summary

The following table summarizes the key quantitative data for **NCGC00378430**.

Compound	Target Interaction	Assay Type	IC50 Value	Cell Lines Used in Related Studies
NCGC00378430	SIX1/EYA2	AlphaScreen	52 μM[1][2]	MCF7, T47D, MDA-MB-231[1]

Mechanism of Action

NCGC00378430 is a potent inhibitor of the protein-protein interaction between Sine Oculis Homeobox Homolog 1 (SIX1) and Eyes Absent Homolog 2 (EYA2)[1]. This interaction is crucial for the transcriptional activity of the SIX1/EYA complex, which is implicated in cancer







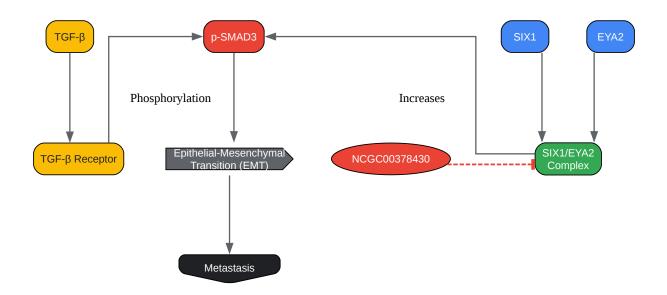
progression. By disrupting this complex, **NCGC00378430** can reverse transcriptional and metabolic profiles mediated by SIX1 overexpression[3][4].

A key downstream effect of **NCGC00378430** is the inhibition of the Transforming Growth Factor-beta (TGF- β) signaling pathway[2][3]. Specifically, it reverses the SIX1-induced increase in phosphorylated SMAD3 (p-Smad3), a critical step in the TGF- β cascade that promotes epithelial-mesenchymal transition (EMT), a process integral to cancer metastasis[1][2]. In cellular models, treatment with **NCGC00378430** has been shown to block the TGF- β induced activation of p-Smad3, leading to the upregulation of the epithelial marker E-cadherin (E-CAD) and the downregulation of the mesenchymal marker Fibronectin (FN1)[1].

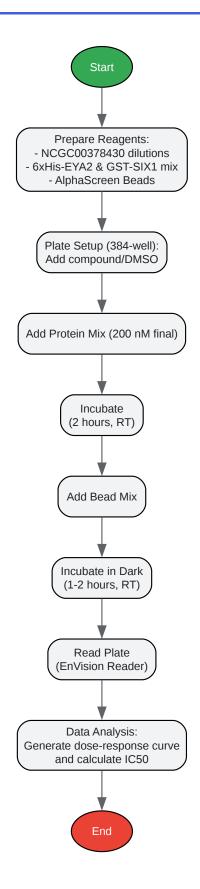
Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of NCGC00378430 on the SIX1/EYA2-mediated TGF- β signaling pathway.









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- To cite this document: BenchChem. [In-Depth Technical Guide: NCGC00378430 IC50 Value and Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2438164#ncgc00378430-ic50-value]

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